

Solubility of Pentadecanenitrile in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Pentadecanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **pentadecanenitrile**, a long-chain aliphatic nitrile. An understanding of its solubility is crucial for applications in organic synthesis, formulation development, and as an intermediate in the production of pharmaceuticals and agrochemicals.^[1] Due to the limited availability of specific quantitative data for **pentadecanenitrile**, this guide also incorporates general principles of long-chain nitrile solubility and provides a detailed, generalized experimental protocol for its determination.

Core Concepts in Pentadecanenitrile Solubility

Pentadecanenitrile (C₁₅H₂₉N) is a long-chain aliphatic nitrile with a 15-carbon backbone and a terminal cyano (-C≡N) group.^[1] Its molecular structure is dominated by a long, nonpolar alkyl chain, which dictates its solubility behavior. The fundamental principle of "like dissolves like" is paramount in predicting its solubility. The substantial hydrophobic character of the alkyl chain suggests high solubility in nonpolar organic solvents and very low solubility in polar solvents, particularly water.^[1] While the nitrile group introduces some polarity, its contribution is significantly outweighed by the long hydrocarbon tail.

Quantitative Solubility Data

Precise, publicly available quantitative solubility data for **pentadecanenitrile** in a wide range of organic solvents is scarce. The following table summarizes the available qualitative solubility

information.

Solvent	Chemical Formula	Type	Solubility of Pentadecanenitrile	Citation
Water	H ₂ O	Polar Protic	Insoluble	[1]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	[1]

It is important to note that "soluble" is a qualitative term. For applications requiring precise concentrations, experimental determination of solubility is essential.

Experimental Protocol: Determination of Pentadecanenitrile Solubility

The following is a detailed methodology for the experimental determination of **pentadecanenitrile** solubility in an organic solvent using the isothermal shake-flask method, followed by quantification using gas chromatography (GC).

1. Materials and Equipment:

- **Pentadecanenitrile** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Gas chromatograph with a flame ionization detector (GC-FID)

- Syringes and vials for GC analysis
- Filter membranes (e.g., 0.45 μm PTFE)

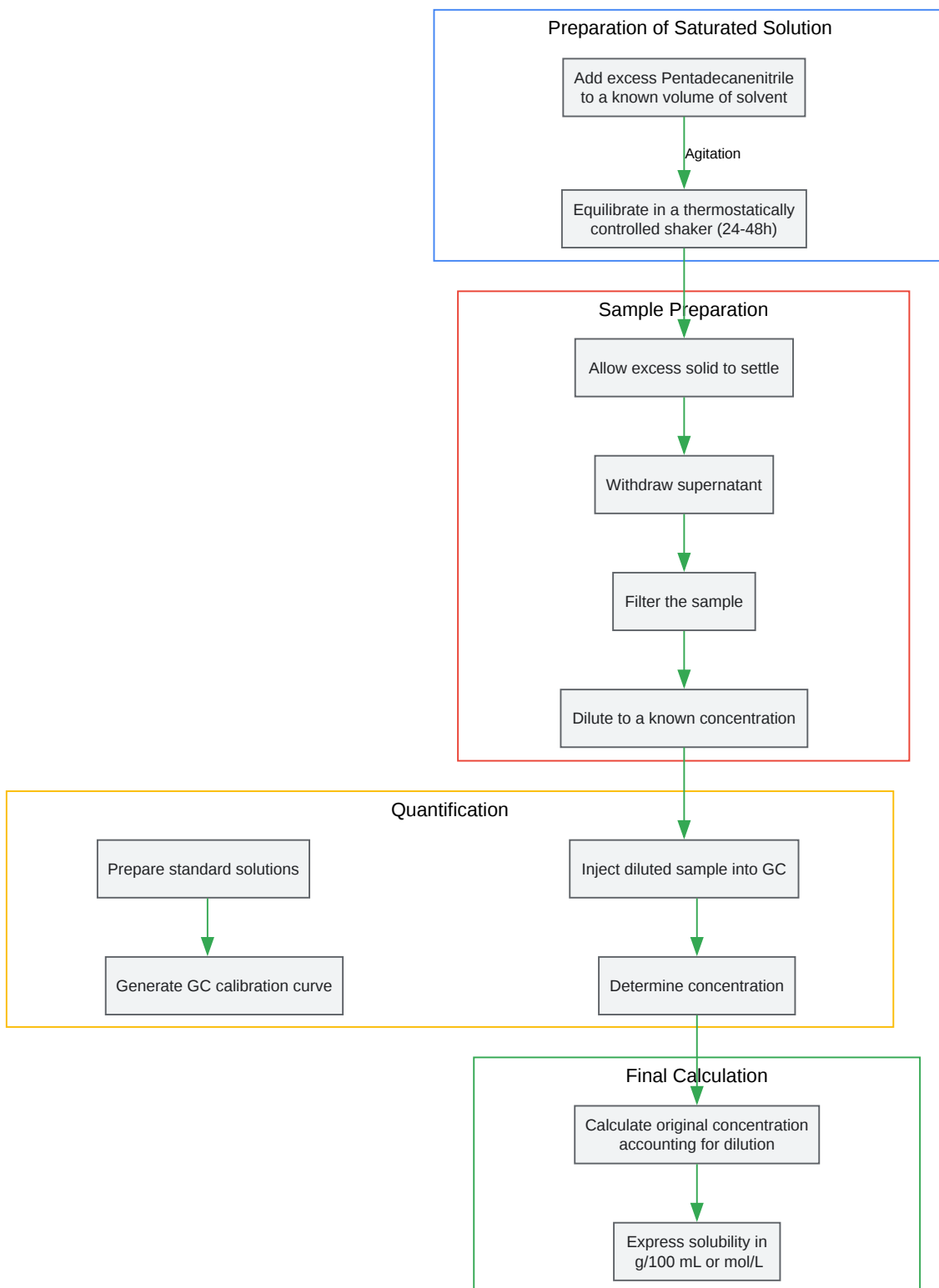
2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **pentadecanenitrile** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation for Analysis:
 - After the equilibration period, allow the mixture to stand undisturbed at the constant temperature for at least 4 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation due to temperature changes.
 - Filter the withdrawn sample through a membrane filter compatible with the solvent to remove any remaining undissolved microparticles.
 - Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the GC calibration curve.
- Quantification by Gas Chromatography (GC):
 - Prepare a series of standard solutions of **pentadecanenitrile** of known concentrations in the selected solvent.

- Inject the standard solutions into the GC-FID to generate a calibration curve (peak area vs. concentration).
- Inject the diluted sample of the saturated solution into the GC-FID.
- Determine the concentration of **pentadecanenitrile** in the diluted sample by interpolating its peak area on the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **pentadecanenitrile** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Mandatory Visualizations

Experimental Workflow for Solubility Determination

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References

- 1. env.go.jp [env.go.jp]
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